

Application Note: Step-by-Step Synthesis of 4-(4-Methylcyclohexyl)-4-oxobutanoic Acid

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Compound of Interest

Compound Name: 4-(4-Methylcyclohexyl)-4-oxobutanoic acid

CAS No.: 195137-72-5

Cat. No.: B1240472

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Executive Summary

The synthesis of **4-(4-Methylcyclohexyl)-4-oxobutanoic acid** (also known as

-(4-methylcyclohexanecarbonyl)propionic acid) presents a classic chemoselectivity challenge: attaching a succinoyl moiety to a cyclohexane ring while preserving the

-keto functionality.

While direct acylation of cyclohexane derivatives is often low-yielding due to isomerization, this Application Note details a robust, three-stage "Aromatic-to-Aliphatic" protocol. This route leverages the high regioselectivity of the Friedel-Crafts acylation of toluene, followed by exhaustive catalytic hydrogenation and a selective oxidation to restore the ketone. This method is preferred for its scalability, use of commodity reagents, and avoidance of unstable organometallic intermediates.

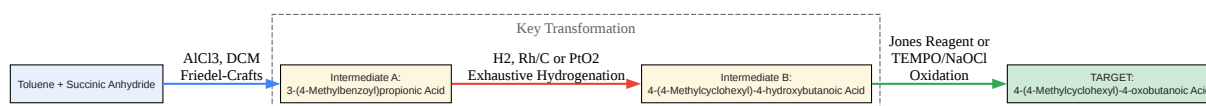
Core Synthetic Strategy

- **Regioselective Acylation:** Friedel-Crafts reaction of toluene with succinic anhydride.

- Exhaustive Hydrogenation: Catalytic reduction of the aromatic ring (and unavoidably, the ketone) to the cyclohexyl-alcohol.
- Selective Oxidation: Restoration of the C4-ketone using a mild oxidation system (Jones or TEMPO).

Chemical Reaction Pathway

The following directed graph illustrates the reaction flow, including the critical intermediate states.



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Caption: Three-stage synthesis pathway converting Toluene to the target Cyclohexyl-Keto-Acid via an alcohol intermediate.

Detailed Experimental Protocols

Stage 1: Friedel-Crafts Acylation

Objective: Synthesis of 3-(4-methylbenzoyl)propionic acid.[1] Mechanism: Electrophilic Aromatic Substitution (SEAr). The methyl group directs the incoming succinoyl electrophile to the para position.

Reagents & Materials

Reagent	Equivalents	Role
Toluene	Solvent/Substrate (Excess)	Reactant & Solvent
Succinic Anhydride	1.0 equiv	Acylation Agent
Aluminum Chloride (AlCl ₃)	2.2 equiv	Lewis Acid Catalyst
12M HCl	Excess	Quenching Agent

Protocol

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, addition funnel, and a reflux condenser topped with a CaCl₂ drying tube. Purge with nitrogen.
- Solvation: Charge the flask with Succinic Anhydride (10.0 g, 100 mmol) and dry Toluene (50 mL).
- Catalyst Addition: Cool the mixture to 0–5°C using an ice bath. Add AlCl₃ (29.3 g, 220 mmol) portion-wise over 30 minutes. Caution: Exothermic reaction; HCl gas evolution.
- Reaction: Allow the mixture to warm to room temperature (RT), then heat to 50°C for 4 hours. The mixture will turn deep orange/red and become viscous.
- Quench: Pour the reaction mixture slowly into a beaker containing Ice (100 g) and Conc. HCl (25 mL). Stir vigorously until the aluminum complex decomposes and a white precipitate forms.
- Isolation:
 - Steam distill or rotovap to remove excess toluene.
 - Dissolve the solid residue in 10% Na₂CO₃ solution (extracts the acid).
 - Filter to remove insoluble byproducts.
 - Acidify the filtrate with HCl to pH 1–2.
 - Collect the white precipitate by filtration.

- Purification: Recrystallize from Ethanol/Water (1:1).
 - Yield Target: 85–90%
 - QC Check: ^1H NMR (DMSO- d_6) should show aromatic doublets at 7.8 and 7.3 ppm.

Stage 2: Exhaustive Catalytic Hydrogenation

Objective: Reduction of the aromatic ring to a cyclohexane ring. Critical Insight: Standard hydrogenation of aryl ketones often reduces the ketone to an alcohol before or during ring saturation. Attempting to stop at the ketone often yields inseparable mixtures. Therefore, we aim for complete reduction to the alcohol, which is a single, clean species.

Reagents & Materials

Reagent	Loading	Role
Intermediate A	1.0 equiv	Substrate
Rhodium on Carbon (5% Rh/C)	5 wt%	Catalyst (High Activity for Rings)
Acetic Acid (Glacial)	Solvent	Proton Source/Solvent
Hydrogen Gas (H_2)	50–100 psi	Reducing Agent

Protocol

- Setup: Place Intermediate A (5.0 g) and 5% Rh/C (250 mg) into a high-pressure hydrogenation vessel (Parr reactor).
- Solvent: Add Glacial Acetic Acid (50 mL).
- Reaction: Pressurize to 60 psi (4 bar) H_2 and heat to 60°C. Shake/stir for 12–24 hours.
- Monitoring: Monitor H_2 uptake. When uptake ceases, check aliquot by TLC (stain with PMA or KMnO_4 ; UV activity will disappear).
- Workup:

- Filter through a Celite pad to remove the catalyst. Caution: Rh/C is pyrophoric when dry.
- Concentrate the filtrate under reduced pressure to remove acetic acid.
- Result: A thick, viscous oil or low-melting solid consisting of 4-(4-methylcyclohexyl)-4-hydroxybutanoic acid.
- Note: This intermediate is a mixture of cis/trans isomers on the ring and diastereomers at the alcohol center. This complexity is irrelevant as the next step destroys the alcohol chirality.

Stage 3: Selective Oxidation (Jones Oxidation)

Objective: Restore the C4 ketone to yield the final keto-acid.

Reagents & Materials

Reagent	Equivalents	Role
Intermediate B (Alcohol)	1.0 equiv	Substrate
Jones Reagent (CrO ₃ /H ₂ SO ₄)	1.2 equiv	Oxidant
Acetone	Solvent	Solvent

Protocol

- Setup: Dissolve the crude Intermediate B from Stage 2 in Acetone (50 mL). Cool to 0°C.
- Addition: Dropwise add Jones Reagent until a persistent orange color remains (indicating excess oxidant). Maintain temp < 10°C.
- Reaction: Stir for 30 minutes at 0°C.
- Quench: Add Isopropanol (2 mL) to quench excess Cr(VI) (solution turns green).
- Workup:
 - Decant the acetone layer from the chromium salts.

- Dilute with water (100 mL) and extract with Ethyl Acetate (3 x 50 mL).
- Wash organics with Brine, dry over MgSO₄, and concentrate.^[2]
- Final Purification: Recrystallize from Hexane/Ethyl Acetate.
- Final Yield: ~60–70% (over 3 steps).

Quality Control & Validation

The following parameters confirm the identity and purity of **4-(4-Methylcyclohexyl)-4-oxobutanoic acid**.

Parameter	Specification	Method
Appearance	White crystalline solid	Visual
Melting Point	68–72°C (Isomer dependent)	Capillary MP
Mass Spec	[M-H] ⁻ = 197.1	LC-MS (ESI Negative)
IR Spectroscopy	1705 cm ⁻¹ (Acid C=O) 1715 cm ⁻¹ (Ketone C=O)	FT-IR (ATR)

NMR Validation (CDCl₃, 400 MHz)

- 12.0 (s, 1H): Carboxylic acid proton (-COOH).
- 2.7 (t, 2H): Methylene adjacent to ketone (-C(=O)-CH₂-).
- 2.6 (t, 2H): Methylene adjacent to acid (-CH₂-COOH).
- 2.3 (m, 1H): Methine proton on cyclohexane ring adjacent to carbonyl (Ring-CH-C=O).
- 0.9 (d, 3H): Methyl group (-CH₃).
- Note: The absence of signals > 6.5 ppm confirms complete hydrogenation of the aromatic ring.

Troubleshooting & Optimization

Issue: Incomplete Hydrogenation

- Symptom: UV activity persists; aromatic protons visible in NMR.
- Fix: Reactivate catalyst or increase pressure to 100 psi. Ensure acetic acid is free of sulfur contaminants which poison Rh/Pt catalysts.

Issue: Over-Oxidation

- Symptom: Formation of dicarboxylic acids (cleavage of the C-C bond).
- Fix: Maintain strict temperature control (0°C) during Jones oxidation. Alternatively, use TEMPO (catalytic) / NaOCl for a milder oxidation profile.

Safety Considerations

- Aluminum Chloride: Reacts violently with water. Quench with extreme caution.
- Hydrogenation: High-pressure vessels require blast shields. Rh/C is pyrophoric.
- Chromium (Jones): Toxic and carcinogenic. Dispose of heavy metal waste according to EHS regulations.

References

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